

# Comparative study of mechanical properties of polyamides from different diamines

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A Comparative Guide to the Mechanical Properties of Polyamides Derived from Various Diamines

## Introduction

Polyamides, a versatile class of thermoplastic polymers, are integral to numerous applications owing to their exceptional mechanical strength, thermal stability, and chemical resistance. The specific properties of a polyamide are intrinsically linked to the chemical structure of its constituent monomers, particularly the diamine. This guide provides a comparative analysis of the mechanical properties of polyamides synthesized from different diamines, supported by experimental data. The information presented herein is intended for researchers, scientists, and professionals in drug development and material science to facilitate informed material selection.

The structure of the diamine monomer, whether it is aliphatic or aromatic, and the length of its carbon chain, significantly influences the resulting polyamide's mechanical performance. Aromatic diamines generally impart greater rigidity and strength due to the presence of benzene rings in the polymer backbone. In contrast, aliphatic diamines contribute to increased flexibility and impact strength. The length of the aliphatic chain also plays a crucial role; longer chains tend to decrease properties like tensile strength and modulus while enhancing elongation at break.

## Comparative Mechanical Properties

The mechanical properties of various polyamides are summarized in the tables below. These tables consolidate data from different studies to provide a clear comparison of key performance indicators such as tensile strength, tensile modulus, elongation at break, bending strength, and Izod impact strength.

## Table 1: Mechanical Properties of Furan-Based Polyamides with Varying Aliphatic Diamine Chain Lengths

This series of polyamides is synthesized from 2,5-furandicarboxylic acid (FDCA) and aliphatic diamines of varying lengths.

Polyamide	Diamine Chain Length	Tensile Strength (MPa)	Tensile Modulus (GPa)	Elongation at Break (%)
PA5F	5	84[1]	-	-
PA6F	6	74[1]	3.5[1]	Low[1]
PA8F	8	62[1]	-	-
PA10F	10	54.46[1]	1.454[1]	138.60[1]
PA12F	12	45[1]	-	-

Note: "Low" for elongation at break of PA6F indicates that the material exhibited brittle fracture. Data is compiled from multiple sources and may have been obtained under slightly different experimental conditions.[1]

## Table 2: Mechanical Properties of Azelaic Acid-Based Polyamides

This series is based on 1,9-azelaic acid and different aliphatic diamines.

Polyamide	Diamine Chain Length	Bending Strength (MPa)	Izod Impact Strength (kJ/m²)
PA69	6	102.58[1]	9.24[1]
PA109	10	84.11[1]	8.82[1]
PA129	12	65.91[1]	8.54[1]

### Table 3: Comparison of Polyamide 8,6 and Nylon 6,6

This table highlights the influence of a slightly longer aliphatic diamine (octanediamine in Polyamide 8,6 versus hexamethylenediamine in Nylon 6,6) on mechanical properties.

Property	Polyamide 8,6 (with Octanediamide)	Nylon 6,6 (without Octanediamide)
Tensile Strength (MPa)	75	82
Tensile Modulus (GPa)	2.8	3.1
Elongation at Break (%)	60	50

Note: The data presented is a representative compilation from various sources. Actual values may vary depending on the specific synthesis and testing conditions.[2]

## Experimental Protocols

The data presented in this guide is derived from standardized experimental procedures for polymer synthesis and mechanical testing.

### Polymer Synthesis

**Synthesis of Furan-Based Polyamides via Melt Polycondensation:** A stoichiometric amount of 2,5-furandicarboxylic acid dimethyl ester (FDME) and an aliphatic diamine are charged into a reaction flask. The flask is purged with an inert gas (e.g., Argon or Nitrogen) to prevent oxidation. The mixture is heated to a specific temperature profile, typically in stages, to facilitate the polycondensation reaction and removal of the methanol byproduct. This process is carried out for a predetermined period to form a high molecular weight prepolymer.

Synthesis of Polyamide with Octanediamide (Polyamide 8,6): Polyamide 8,6 is synthesized through a polycondensation reaction between 1,8-diaminooctane (octanediamine) and adipic acid. Equimolar amounts of the diamine and diacid are reacted in a high-pressure reactor with water, which is then heated to initiate polymerization. The water is removed as steam to drive the reaction to completion, resulting in the molten polyamide.

## Mechanical Testing

The mechanical properties of the synthesized polyamides are typically evaluated using a universal testing machine according to established standards.

Tensile Testing (ASTM D638): Dumbbell-shaped specimens are subjected to a controlled tensile force until failure. The test measures the material's tensile strength (the maximum stress it can withstand while being stretched), tensile modulus (a measure of its stiffness), and elongation at break (the percentage increase in length before fracture). The crosshead speed for testing can range from 5 mm/min to 500 mm/min depending on the material's rigidity.<sup>[3]</sup>

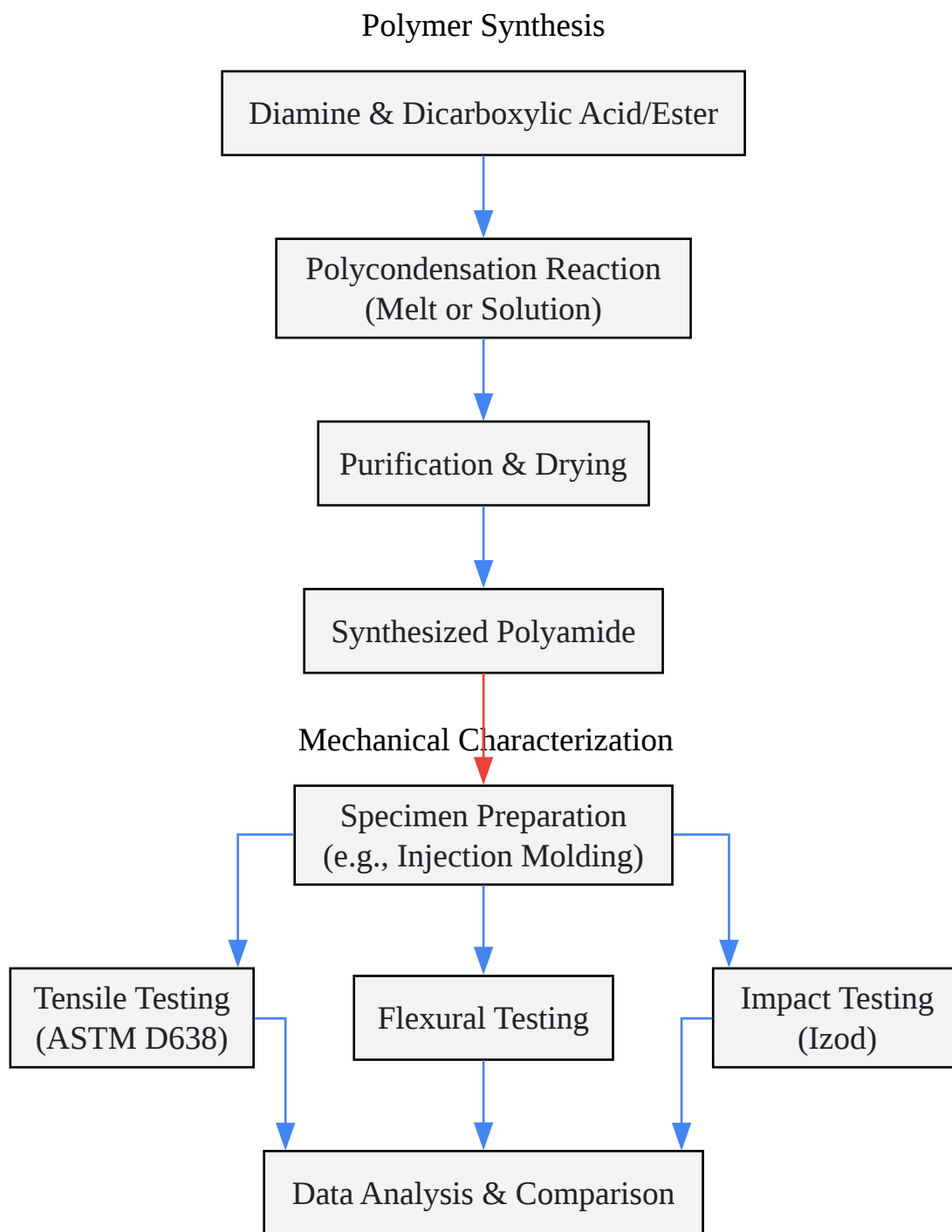
Flexural Testing (Three-Point Bending Test): A rectangular specimen is supported at two points and a load is applied to the center. This test determines the flexural strength (the material's ability to resist deformation under load) and flexural modulus (its stiffness in bending).

Izod Impact Testing: A notched specimen is clamped in a vertical position, and a pendulum hammer is released from a specific height, striking the notched side. The energy absorbed by the specimen to fracture is measured, providing the Izod impact strength. This test indicates the material's toughness and resistance to sudden impact.<sup>[1]</sup>

## Visualizations

### Experimental Workflow

The following diagram outlines the general workflow for the synthesis and mechanical characterization of polyamides.

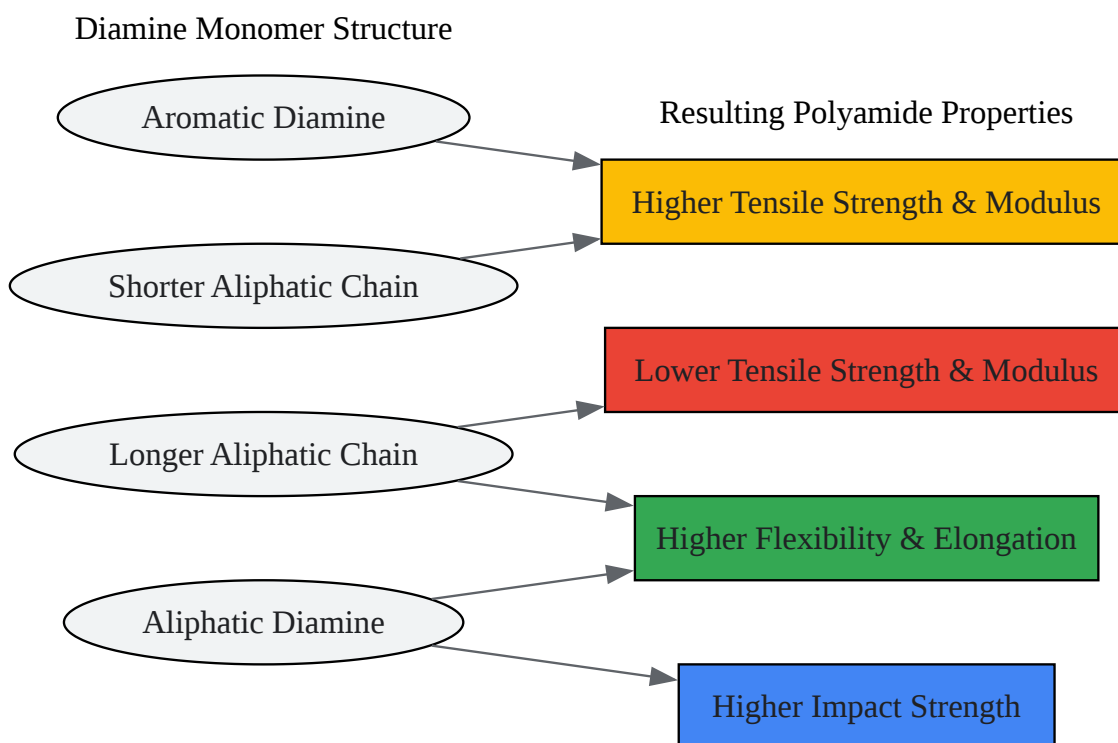


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Caption: A generalized workflow for the synthesis and mechanical characterization of polyamides.

## Structure-Property Relationship

This diagram illustrates the logical relationship between the type of diamine used and the resulting mechanical properties of the polyamide.



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Caption: Relationship between diamine structure and polyamide mechanical properties.

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## References

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